

N-Demethylfloxacin: Structural Characterization, Pharmacokinetics, and Bioanalytical Profile

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Compound of Interest

Compound Name: *N*-Demethylfloxacin

CAS No.: 79660-71-2

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Executive Summary

N-Demethylfloxacin (also known as desmethylfloxacin) is the primary pharmacologically active metabolite of fleroxacin, a third-generation trifluorinated fluoroquinolone antibiotic.^{[1][2]} While fleroxacin itself is distinguished by its high bioavailability and long elimination half-life, the N-demethyl metabolite plays a critical role in the drug's disposition, particularly in patients with compromised renal function.^[1]

This technical guide provides a comprehensive analysis of **N-demethylfloxacin**, detailing its chemical structure, synthetic pathways, pharmacokinetic behavior, and bioanalytical detection methods. It is designed for researchers investigating fluoroquinolone metabolism, toxicity, and derivative synthesis.

Chemical Identity & Structural Analysis^{[1][2][3][4]}

N-Demethylfloxacin differs from its parent compound, fleroxacin, by the absence of a methyl group at the N-4 position of the piperazine ring. This structural modification retains the

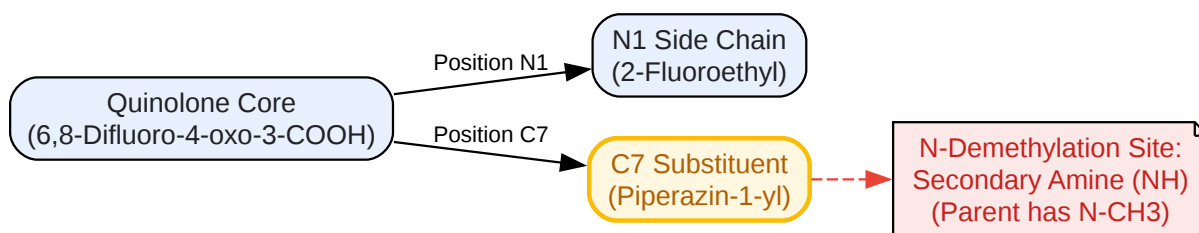
core quinolone pharmacophore required for DNA gyrase inhibition while significantly altering the molecule's polarity and renal clearance characteristics.

Chemical Nomenclature and Identifiers

Property	Description
Common Name	N-Demethylfloxacin; Desmethylfloxacin
Parent Compound	Floxacin (Ro 23-6240)
IUPAC Name	6,8-difluoro-1-(2-fluoroethyl)-4-oxo-7-(piperazin-1-yl)-1,4-dihydroquinoline-3-carboxylic acid
Molecular Formula	C ₁₆ H ₁₆ F ₃ N ₃ O ₃
Molecular Weight	355.31 g/mol
Structural Feature	Secondary amine at piperazine N-4 (Parent has tertiary amine)

Structural Representation (Graphviz)[1][2]

The following diagram illustrates the chemical structure of **N-Demethylfloxacin**.



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Figure 1: Structural deconstruction of **N-Demethylfloxacin** highlighting the site of metabolic demethylation.

Physicochemical Properties[1][6][7][8]

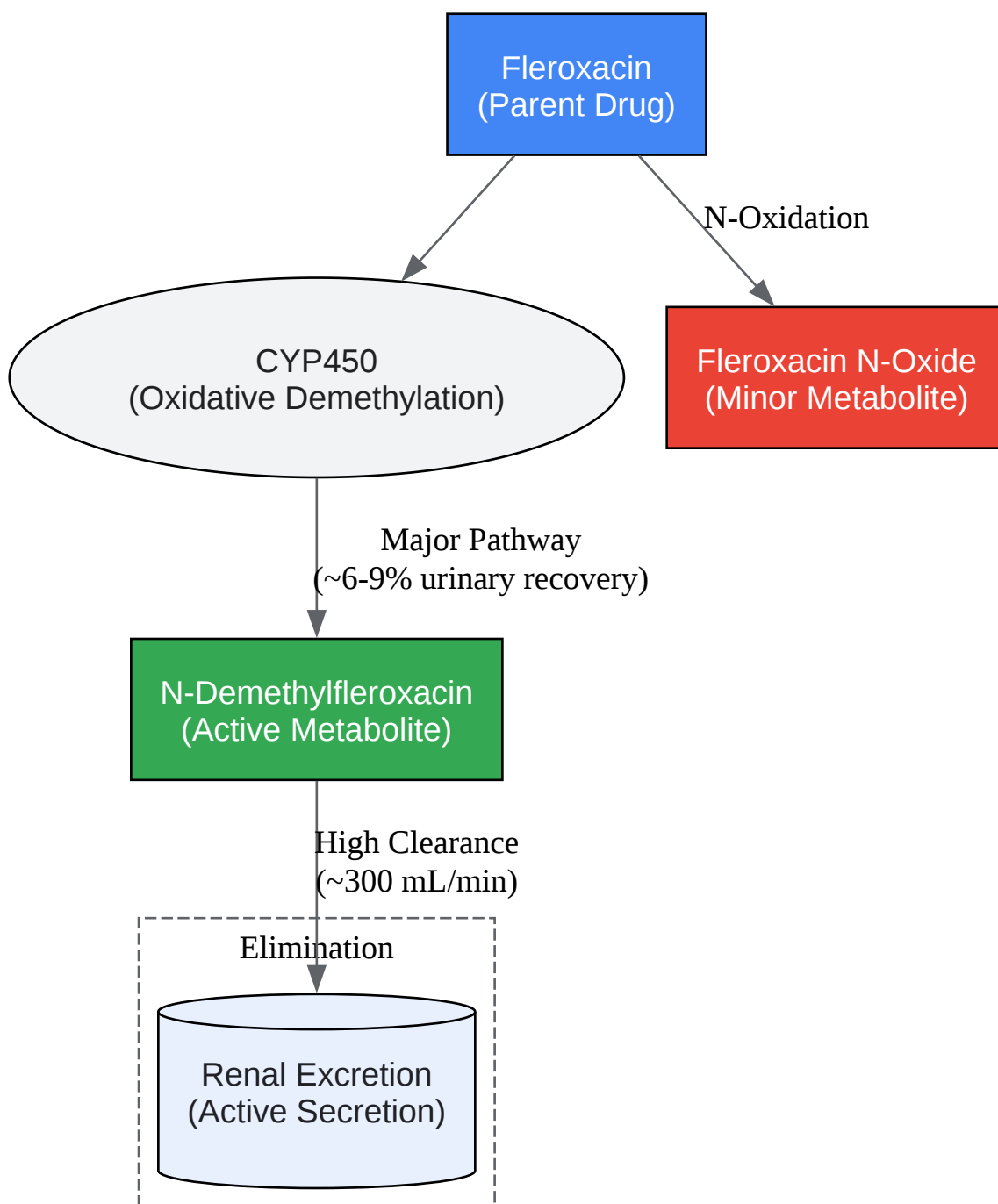
The removal of the methyl group increases the polarity of the molecule compared to floxacin. This shift influences its solubility profile and interaction with renal transport systems.

- Solubility: Higher aqueous solubility than fleroxacin at physiological pH due to the secondary amine's capacity for hydrogen bonding.
- Acid-Base Profile: Amphoteric nature.[1][2] The carboxylic acid (position 3) is acidic, while the piperazine nitrogen (position 4') is basic.
 - Predicted pKa (COOH): ~5.6[1]
 - Predicted pKa (NH): ~8.4[1]
- Lipophilicity: Lower LogP than fleroxacin, contributing to its preferential renal excretion over hepatic clearance.

Metabolic Pathway & Pharmacokinetics[1]

N-Demethylfloxacin is formed via oxidative demethylation in the liver, mediated by cytochrome P450 enzymes.[1][2] It represents a major metabolic pathway alongside N-oxidation.[1][2]

Metabolic Pathway Diagram[1][2]



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Figure 2: Metabolic conversion of Fleroxacin to **N-Demethylfleroxacin** and subsequent elimination.^{[1][2]}

Pharmacokinetic Parameters

Research indicates that **N-Demethylfloxacin** exhibits distinct kinetic behavior compared to the parent drug, particularly regarding clearance mechanisms.[\[1\]](#)[\[2\]](#)

Parameter	Floxacin (Parent)	N-Demethylfloxacin (Metabolite)
C _{max} (Plasma)	~5.2 mg/L	~0.07 mg/L
AUC	48–75 mg [1] [2] ·h/L	1.0–2.6 mg·h/L
Renal Clearance	~68 mL/min	~301 mL/min
Elimination Mechanism	Glomerular filtration + reabsorption	Active tubular secretion
Accumulation	Moderate in renal failure	High in renal failure

Key Insight: The renal clearance of **N-demethylfloxacin** exceeds the glomerular filtration rate (GFR), confirming that it undergoes active tubular secretion. In patients with end-stage renal disease (ESRD), this metabolite accumulates significantly due to the failure of this clearance mechanism.[\[1\]](#)

Biological Activity[\[1\]](#)[\[5\]](#)[\[8\]](#)[\[9\]](#)[\[10\]](#)[\[11\]](#)[\[12\]](#)[\[13\]](#)[\[14\]](#)[\[15\]](#)[\[16\]](#)

Unlike many Phase I metabolites which are pharmacologically inert, **N-Demethylfloxacin** retains antibacterial activity.[\[1\]](#)[\[2\]](#)

- Mechanism of Action: Like the parent, it inhibits bacterial DNA gyrase (topoisomerase II) and topoisomerase IV, preventing DNA replication and transcription.
- Spectrum: It exhibits a broad spectrum of activity against Gram-negative bacteria (e.g., Enterobacteriaceae, *P. aeruginosa*) and Gram-positive bacteria (e.g., *Staphylococcus* spp.).[\[1\]](#)[\[3\]](#)
- Potency: While specific MIC values are often slightly higher (less potent) than the parent compound, the metabolite contributes to the overall therapeutic effect, particularly in the urinary tract where it achieves high concentrations.

Synthetic & Isolation Protocols

For research purposes, obtaining **N-Demethylfloxacin** often requires de novo synthesis or isolation from biological matrices.^{[1][2]}

De Novo Synthesis Protocol (Recommended)

This method avoids the difficulty of selectively demethylating floxacin and instead builds the molecule from the quinolone core.

- Starting Material: 6,7,8-Trifluoro-1-(2-fluoroethyl)-1,4-dihydro-4-oxo-3-quinolinecarboxylic acid ethyl ester.^{[1][2]}
- Nucleophilic Substitution:
 - Dissolve the trifluoro-ester in a polar aprotic solvent (e.g., Acetonitrile or Pyridine).^{[1][2]}
 - Add Piperazine (anhydrous) in excess (2-3 equivalents) to prevent bis-substitution.^{[1][2]}
 - Reflux at 80°C for 2-4 hours. Monitor by TLC for the disappearance of the starting material.
- Hydrolysis:
 - Treat the resulting ester intermediate with dilute NaOH or KOH in aqueous ethanol.
 - Heat to reflux for 1 hour to hydrolyze the ethyl ester to the free carboxylic acid.
- Work-up:
 - Acidify the solution with acetic acid or dilute HCl to pH ~7.0–7.2.
 - The precipitate (**N-Demethylfloxacin**) is collected by filtration.^{[1][2]}
 - Purification: Recrystallize from Ethanol/Water or purify via preparative HPLC.^[2]

Analytical Detection (HPLC-FLD)

The standard method for quantifying **N-Demethylfloxacin** in plasma or urine utilizes High-Performance Liquid Chromatography with Fluorescence Detection.[1][2][4]

- Column: Reversed-phase C18 (e.g., μ Bondapak C18 or equivalent).[1][2]
- Mobile Phase: Acetonitrile : Water : Triethylamine (ratio adjusted to approx. 15:85:0.5), pH adjusted to 2.5 with Phosphoric Acid.
- Detection: Fluorescence.[4][5]
 - Excitation Wavelength: 290 nm[1]
 - Emission Wavelength: 450 nm[1]
- Limit of Quantification (LOQ): ~10–20 ng/mL.

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